

Application Notes and Protocols for Preparing Stable Augmentin® Stock Solutions

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Compound of Interest

Compound Name: Augmentin

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Introduction

Augmentin®, a combination of the β -lactam antibiotic amoxicillin and the β -lactamase inhibitor clavulanic acid, is a widely used antimicrobial agent in both clinical and research settings. In the laboratory, the preparation of stable, high-quality stock solutions is crucial for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and quality control of **Augmentin®** stock solutions for various research applications, including microbiology and cell culture.

Amoxicillin functions by inhibiting the synthesis of peptidoglycan, a critical component of the bacterial cell wall. It specifically targets penicillin-binding proteins (PBPs), enzymes essential for the cross-linking of peptidoglycan chains. Inhibition of PBPs leads to a weakened cell wall and subsequent cell lysis. However, many bacteria have developed resistance to amoxicillin by producing β -lactamase enzymes, which hydrolyze the β -lactam ring of the antibiotic, rendering it inactive. Clavulanic acid, a β -lactam structurally similar to penicillins, acts as a "suicide" inhibitor of many β -lactamases. By binding to and inactivating these enzymes, clavulanic acid protects amoxicillin from degradation, thereby restoring its efficacy against resistant bacteria.

Data Presentation: Stability of Reconstituted Augmentin®

The stability of reconstituted **Augmentin®** is dependent on several factors, including temperature, pH, and concentration. The following tables summarize quantitative data on the stability of amoxicillin and clavulanic acid in solution under various conditions. A drug substance is generally considered stable if it retains at least 90% of its initial concentration.

Table 1: Stability of Amoxicillin in Solution

Concentration	Solvent/Diluent	Storage Temperature (°C)	Stability (Time to 90% of Initial Concentration)	Citation(s)
10 mg/mL	Water for Injection	4	80.3 hours	[1]
10 mg/mL	Water for Injection	25	24.8 hours	[1]
10 mg/mL	Water for Injection	37	9 hours	[1]
1 mg/mL	0.9% NaCl (pH 6.52)	2.9	>263.8 hours	[2]
7.5 mg/mL	0.9% NaCl (pH 7.69)	2.9	51.8 hours	[2]
15 mg/mL	0.9% NaCl (pH 8.40)	2.9	3.8 hours	[2]
Various	Aqueous Solution	-20	Unstable (rapid degradation)	[3][4]
Various	Aqueous Solution	-30	13 days	[3][4]

Table 2: Stability of Clavulanic Acid in Solution

Concentration	Solvent/Diluent	Storage Temperature (°C)	Stability (Time to 90% of Initial Concentration)	Citation(s)
10 mg/mL	Water for Injection	4	152 hours	[1]
10 mg/mL	Water for Injection	25	26 hours	[1]
10 mg/mL	Water for Injection	37	6.4 hours	[1]
0.2 mg/mL	0.9% NaCl (pH 6.52)	2.9	>263.8 hours	[2]
1.5 mg/mL	0.9% NaCl (pH 7.69)	2.9	48.0 hours	[2]
3.0 mg/mL	0.9% NaCl (pH 8.40)	2.9	1.6 hours	[2]

Experimental Protocols

Protocol for Preparing a Concentrated Augmentin® Stock Solution for Microbiological Use

This protocol describes the preparation of a 100 mg/mL (of amoxicillin) stock solution.

Materials:

- Amoxicillin and clavulanate potassium powder (typically in a 4:1 or 7:1 ratio)
- Dimethyl sulfoxide (DMSO), sterile
- Sterile, conical centrifuge tubes (15 mL or 50 mL)
- Sterile, microcentrifuge tubes (1.5 mL)

- Vortex mixer
- 0.22 µm syringe filter
- Sterile syringes

Procedure:

- **Calculation:** Determine the total weight of the amoxicillin/clavulanate powder needed. For a 10 mL stock of 100 mg/mL amoxicillin in a 4:1 formulation, you would need 1 g of amoxicillin and 250 mg of clavulanate.
- **Dissolution:** Aseptically weigh the required amount of amoxicillin/clavulanate powder and transfer it to a sterile conical tube. Add a small volume of sterile DMSO to create a paste. Gradually add the remaining DMSO to reach the final volume, vortexing intermittently to ensure complete dissolution.
- **Sterilization:** Draw the solution into a sterile syringe. Attach a 0.22 µm syringe filter to the syringe. Filter-sterilize the stock solution into a new sterile conical tube. Solutions in organic solvents like DMSO do not strictly require filter sterilization if handled aseptically, but it is a good practice to ensure sterility.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year). Protect from light.

Protocol for Preparing an Augmentin® Working Solution for Cell Culture

This protocol is for preparing a working solution for use in mammalian cell culture to prevent bacterial contamination. It is important to note that routine use of antibiotics in cell culture can mask low-level contamination and may have off-target effects on cells.[\[1\]](#)[\[5\]](#)

Materials:

- Concentrated **Augmentin®** stock solution (from Protocol 3.1)

- Sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile serological pipettes and tubes

Procedure:

- Thawing: Thaw a single aliquot of the concentrated **Augmentin®** stock solution at room temperature.
- Dilution: Determine the desired final concentration of amoxicillin in the cell culture medium. A common working concentration is 50-100 µg/mL.
- Calculation: Calculate the volume of the stock solution needed to achieve the final concentration in your desired volume of cell culture medium. For example, to prepare 100 mL of medium with 100 µg/mL amoxicillin from a 100 mg/mL stock, you would add 100 µL of the stock solution.
- Preparation: Aseptically add the calculated volume of the stock solution to the cell culture medium. Mix gently by swirling.
- Use: The supplemented medium is now ready for use in your cell culture experiments.

Quality Control of Stock Solutions

4.1. Sterility Testing:

To ensure that the prepared stock solution is free from microbial contamination, a sterility test should be performed. This can be done by inoculating a small volume of the stock solution into a sterile microbiological growth medium (e.g., Tryptic Soy Broth) and incubating at 37°C for several days. The absence of turbidity indicates that the stock solution is sterile.

4.2. Activity Assay:

The biological activity of the prepared stock solution can be confirmed using a standard disk diffusion assay.

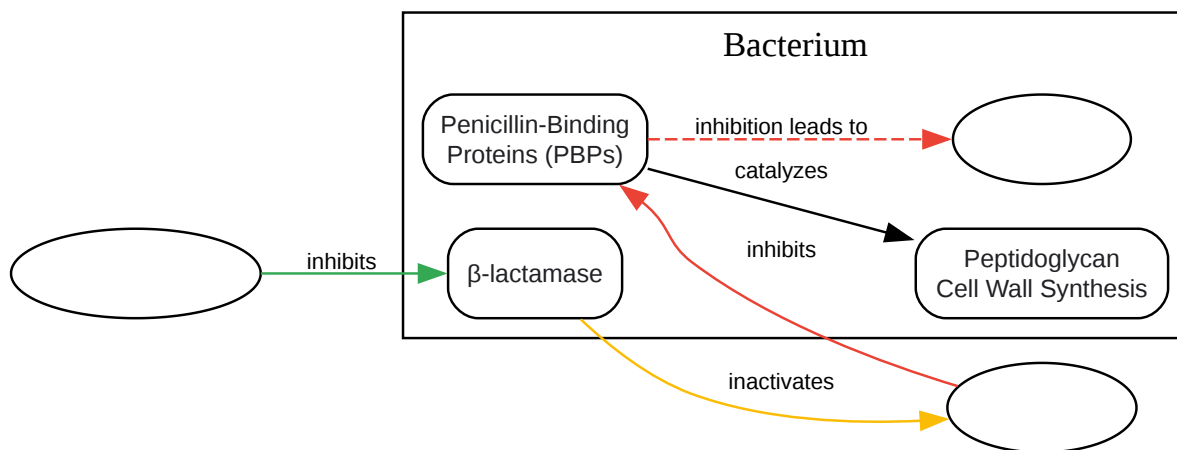
Procedure:

- Prepare an agar plate with a lawn of a susceptible bacterial strain (e.g., *Staphylococcus aureus* ATCC 25923).
- Impregnate a sterile paper disk with a known amount of the prepared **Augmentin®** stock solution.
- Place the disk on the agar plate and incubate at 37°C overnight.
- Measure the diameter of the zone of inhibition around the disk. Compare this to the zone of inhibition produced by a commercial standard to confirm the potency of your stock solution.

Visualizations

Mechanism of Action

The following diagram illustrates the mechanism of action of **Augmentin®**. Amoxicillin inhibits bacterial cell wall synthesis, while clavulanic acid protects amoxicillin from degradation by β -lactamase enzymes.

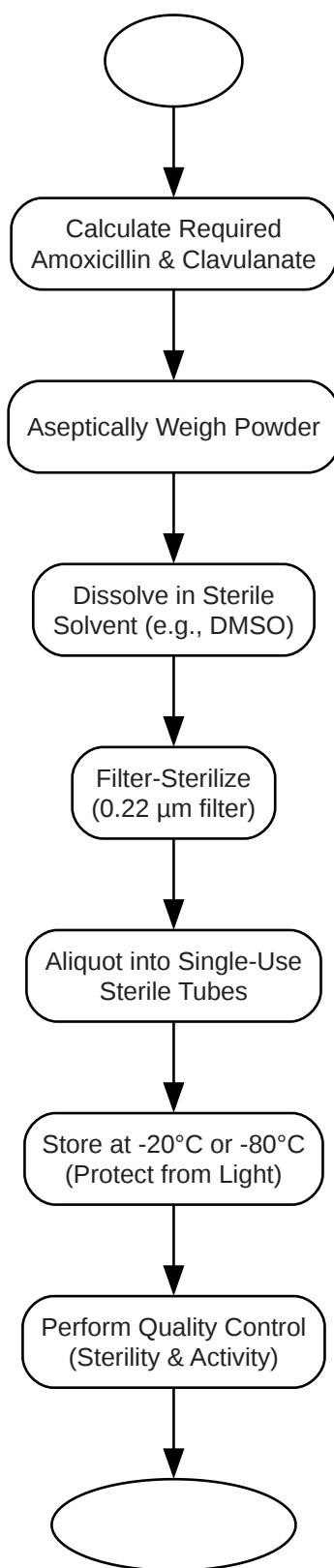


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Mechanism of Action of **Augmentin®**

Experimental Workflow for Stock Solution Preparation

This workflow outlines the key steps for preparing a sterile and stable **Augmentin®** stock solution for laboratory use.

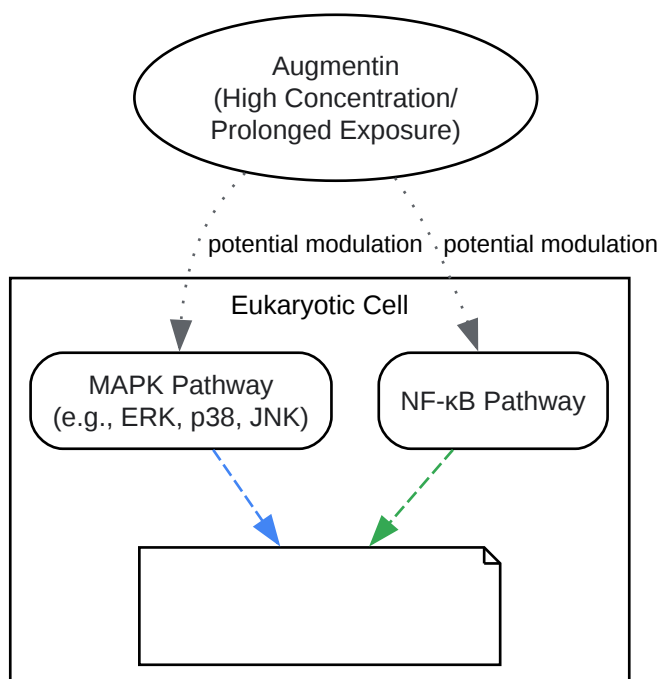


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Workflow for Preparing **Augmentin®** Stock Solution

Potential Off-Target Signaling Effects in Eukaryotic Cells

While primarily targeting bacteria, some studies suggest that high concentrations or prolonged exposure to β -lactam antibiotics may have off-target effects on eukaryotic cells. The exact mechanisms are not fully elucidated, but potential interactions with signaling pathways such as MAPK and NF- κ B have been investigated.[6] Researchers using **Augmentin**® in cell-based assays should be aware of these potential confounding factors.



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Potential Off-Target Effects on Eukaryotic Signaling

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References

- 1. youtube.com [youtube.com]

- 2. An Evaluation of Amoxicillin/Clavulanate Stability in Aqueous Systems, Including Its Suitability for Outpatient Parenteral Antimicrobial Therapy (OPAT) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Stability of aqueous solutions of amoxicillin sodium in the frozen and liquid states - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Stability of aqueous solutions of amoxicillin sodium in the frozen and liquid states. | Semantic Scholar [semanticscholar.org]
- 5. fujifilmbiosciences.fujifilm.com [fujifilmbiosciences.fujifilm.com]
- 6. researchgate.net [researchgate.net]
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